

# Lirimilast Application Notes & Protocols

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## Compound Focus: Lirimilast

CAS No.: 329306-27-6

Cat. No.: S533279

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## 1. Compound Overview & Biological Activity

**Lirimilast** (also known as BAY 19-8004) is a potent, selective, and orally active phosphodiesterase-4 (PDE4) inhibitor with an IC<sub>50</sub> value of **49 nM** [1] [2]. It has demonstrated potent anti-inflammatory properties and is a candidate for research into asthma and chronic obstructive pulmonary disease (COPD) [1] [3] [2]. In vitro, it has been reported to be five times more potent than Cilomilast [1]. In vivo, it shows oral efficacy in guinea pigs at 3 mg/kg and in primates at 0.1 mg/kg/day, suggesting a good therapeutic ratio [1] [2].

## 2. Physicochemical & Safety Data

Before handling, please review the following key properties and safety information.

Parameter	Specification / Value
CAS Number	329306-27-6 [1]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>6</sub> S [1]
Molecular Weight	443.26 g/mol [1] [2]
Appearance	White to off-white solid powder [1] [2]
Purity	≥98% [1]

Parameter	Specification / Value
Storage (Powder)	-20°C for 3 years [1] [2]
GHS Hazard Statements	H302 (Harmful if swallowed) [4]
	H410 (Very toxic to aquatic life with long-lasting effects) [4]

### 3. Stock Solution Preparation & Formulation

The following table summarizes the standard preparation methods for **Lirimilast** stock solutions. **This product is for research use only, not for human use.**

Application	Formulation	Preparation Method	Notes
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| **In Vitro Stock Solution** [1] [2] | 100 mg/mL in DMSO | Dissolve 100 mg of **Lirimilast** in 1 mL of DMSO.  
| - Concentration: ~225.60 mM [1].

- Hygroscopic DMSO may impact solubility; use newly opened containers [2].
- Aliquot and store at -80°C for 6 months or -20°C for 1 month to avoid repeated freeze-thaw cycles [2].

| | **In Vivo Injection (Example)** [1] | 2.5 mg/mL ready-to-use solution | 1. Prepare a 25 mg/mL DMSO stock solution.

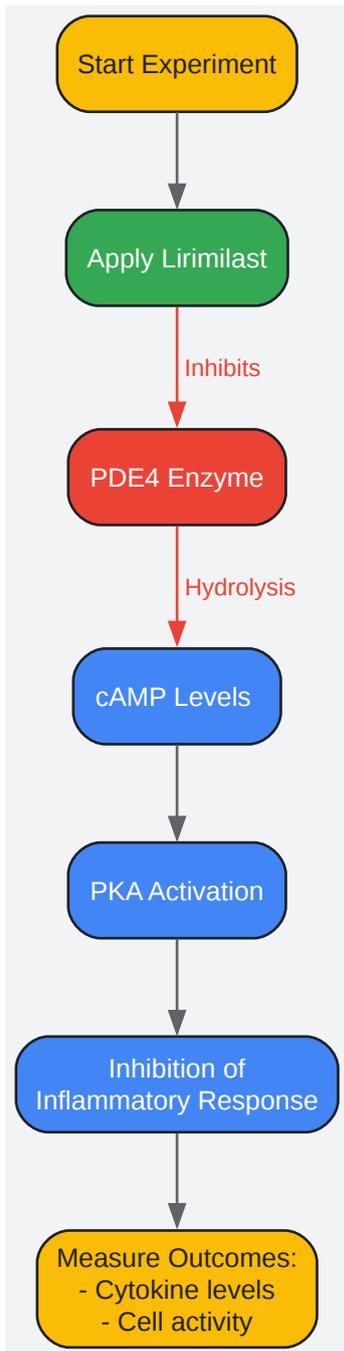
- Mix 100 µL of stock with 900 µL of corn oil.
- Mix well to obtain a clear or suspension solution. | - Uses "Injection Formulation 3: DMSO: Corn oil = 10:90". Always test a minute amount with your chosen formulation to avoid sample loss [1]. | | **In Vivo Oral Administration (Example)** [1] | 2.5 mg/mL suspension | 1. Prepare a 0.5% CMC Na (carboxymethylcellulose sodium) solution.
- Add 250 mg of **Lirimilast** to 100 mL of the 0.5% CMC Na solution.
- Mix to make a uniform suspension. | - Use freshly prepared formulations for optimal in vivo results [1].  
|

### 4. Key Experimental Protocols

#### Protocol 1: Assessing Anti-inflammatory Effects via PDE4 Inhibition

This protocol outlines the use of **Lirimilast** in studying PDE4-mediated inflammatory pathways.

- **Principle:** **Lirimilast** inhibits PDE4, preventing the hydrolysis of intracellular cyclic AMP (cAMP). Elevated cAMP levels suppress the activity of inflammatory cells and the production of pro-inflammatory cytokines [5].
- **Workflow:** The diagram below illustrates the experimental workflow and signaling pathway involved.



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- **Procedure:**

- **Cell Preparation:** Culture relevant cells (e.g., human peripheral blood mononuclear cells - PMNL).
- **Pre-treatment:** Pre-incubate cells with **Lirimilast** (e.g., at concentrations around its IC<sub>50</sub> of 49 nM) for a suitable period.
- **Stimulation:** Activate inflammatory pathways in the cells using an appropriate stimulant (e.g., LPS).
- **Measurement:**
  - **cAMP Assay:** Lyse cells and measure intracellular cAMP levels using a commercial ELISA or ELISA kit.
  - **Cytokine Assay:** Collect supernatant and measure levels of TNF- $\alpha$ , IL-6, or other relevant cytokines via ELISA.
  - **Cell Activity:** Assess other downstream effects like neutrophil infiltration or macrophage activation.

## Protocol 2: In Vivo Efficacy in Lung Inflammation Model

This protocol is based on referenced in vivo studies [1] [2] [6].

- **Animal Model:** Rat model of lung neutrophilic inflammation.
- **Dosing:** Administer **Lirimilast** orally. It has shown to be three times more potent than Cilomilast in this model [1] [6].
  - **Suggested dose range:** 0.1 - 3 mg/kg, based on efficacy in guinea pigs and primates [1] [2].
- **Formulation:** Use a suitable oral formulation, such as suspension in 0.5% CMC Na (see Table 2).
- **Endpoint Analysis:**
  - **Bronchoalveolar Lavage (BAL):** Collect BAL fluid and perform cell counts to quantify neutrophil infiltration.
  - **Histopathology:** Analyze lung tissue sections for evidence of inflammation and damage.
  - **Cytokine Measurement:** Measure inflammatory markers in BAL fluid or lung homogenates.

## Critical Handling & Safety Notes

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Avoid inhalation and contact with skin and eyes [4].
- **Engineering Controls:** Use only in areas with appropriate exhaust ventilation. Ensure accessible safety shower and eyewash stations are available [4].
- **Environmental Hazard:** **Lirimilast** is very toxic to aquatic life with long-lasting effects. Avoid release to the environment. Collect spillage and dispose of contents/container to an approved waste disposal plant [4].

- **First Aid:** If swallowed, rinse mouth and call a physician or poison center. Do NOT induce vomiting [4].

## Summary of Key Data

The table below consolidates essential quantitative data for **Lirimilast**.

Parameter	Value / Description	Source
IC <sub>50</sub> (PDE4)	49 nM (42 nM in one source)	[1] [2] [6]
In Vivo Oral Efficacy (Guinea Pig)	3 mg/kg	[1] [2]
In Vivo Oral Efficacy (Primate)	0.1 mg/kg/day	[1] [2]
Solubility in DMSO	~100 mg/mL (~225.60 mM)	[1] [2]
Potency vs. Cilomilast	5x more potent in vitro; 3x more potent in a rat lung inflammation model	[1] [6]

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## References

1. | PDE4 inhibitor | CAS# 329306-27-6 | InvivoChem Lirimilast [[invivochem.com](http://invivochem.com)]
2. Lirimilast (BAY 19-8004) | PDE4 Inhibitor [[medchemexpress.com](http://medchemexpress.com)]
3. Compound Lirimilast [[chemdiv.com](http://chemdiv.com)]
4. Lirimilast|329306-27-6|MSDS [[dcchemicals.com](http://dcchemicals.com)]

5. Phosphodiesterase Inhibitors as a Therapeutic Approach ... [mdpi.com]

6. Lirimitast | PDE [targetmol.com]

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